

P2X4 Receptor Signaling in Microglia and Macrophages: An In-depth Technical Guide

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Abstract

The P2X4 receptor (P2X4R), an ATP-gated cation channel, has emerged as a critical player in the function of microglia and macrophages, the resident immune cells of the central nervous system and peripheral tissues, respectively. Its involvement in neuropathic pain, neuroinflammation, and host defense has made it a promising therapeutic target. This technical guide provides a comprehensive overview of P2X4R signaling in these key immune cells, detailing its activation, downstream signaling cascades, and physiological consequences. This document summarizes key quantitative data on P2X4R pharmacology and biophysical properties, outlines detailed experimental protocols for its study, and visualizes its complex signaling pathways.

Introduction

Extracellular adenosine 5'-triphosphate (ATP) is now well-established as a crucial signaling molecule, acting as a "danger signal" when released from stressed or damaged cells.^[1] Microglia and macrophages express a suite of purinergic receptors that detect extracellular

ATP, with the P2X4 receptor playing a particularly prominent role.[2] Structurally, the P2X4R is a trimeric ligand-gated ion channel.[3][4] Each subunit possesses two transmembrane domains, a large extracellular loop containing the ATP-binding site, and intracellular N- and C-termini.[3][5] The binding of ATP triggers a conformational change, opening a channel permeable to cations, most notably Na⁺ and Ca²⁺. [6][7]

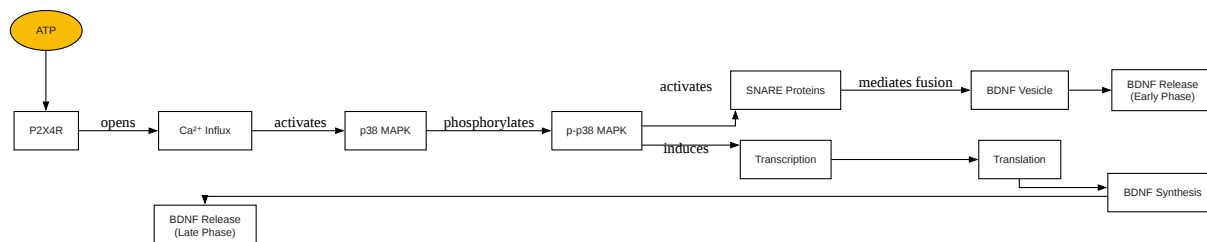
In microglia and macrophages, P2X4R is uniquely localized not only on the plasma membrane but also within intracellular compartments, particularly lysosomes.[2][8] This subcellular distribution is crucial for its regulation and function, with trafficking to the cell surface being a key step in enhancing cellular responses.[9] Upregulation of P2X4R expression is a hallmark of microglial activation in various pathological states, including peripheral nerve injury and neuroinflammatory conditions.[10][11] This guide will delve into the core aspects of P2X4R signaling, providing the necessary technical details for researchers in the field.

P2X4 Receptor Signaling Pathways

Activation of P2X4R in microglia and macrophages initiates a cascade of downstream signaling events, leading to diverse cellular responses. The influx of Ca²⁺ through the channel is a primary trigger for many of these pathways.

P2X4R-Mediated BDNF Release in Microglia

A critical function of P2X4R in microglia, particularly in the context of neuropathic pain, is the release of Brain-Derived Neurotrophic Factor (BDNF).[1][6][12] This process is biphasic, involving an initial rapid release of pre-existing BDNF followed by a delayed phase of de novo synthesis and release.[1][6][12] The signaling pathway is dependent on both calcium influx and the activation of p38 Mitogen-Activated Protein Kinase (MAPK).[1][6]

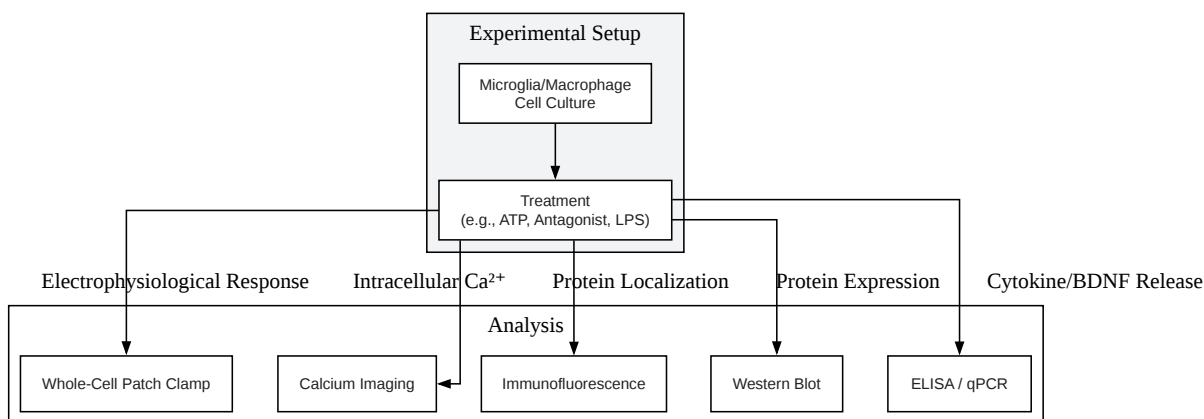
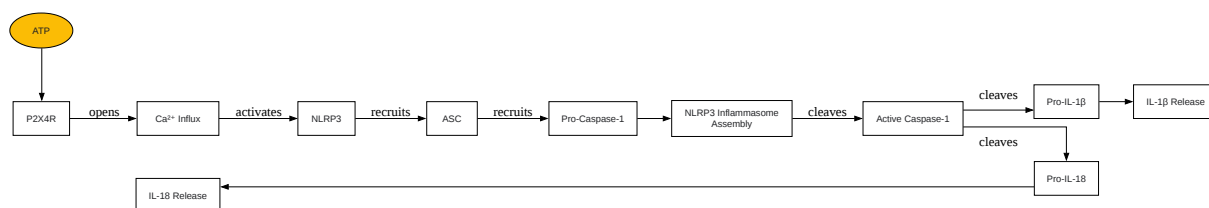


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P2X4R-mediated BDNF release pathway in microglia.

P2X4R and Inflammasome Activation in Macrophages

In macrophages, P2X4R signaling has been linked to the activation of the NLRP3 inflammasome, a multiprotein complex responsible for the maturation and secretion of pro-inflammatory cytokines such as Interleukin-1 β (IL-1 β) and IL-18. This pathway is particularly relevant in the context of inflammatory diseases.



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